

Navigating the Synthesis Landscape: A Technical Safety Guide to 2',3'-Difluoroacetophenone

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Compound of Interest

Compound Name: 2',3'-Difluoroacetophenone

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An In-depth Guide for Chemical Researchers and Drug Development Professionals

Authored by: Your Senior Application Scientist

In the intricate world of pharmaceutical synthesis and materials science, fluorinated acetophenones are invaluable building blocks. Their unique electronic properties, imparted by the highly electronegative fluorine atoms, make them sought-after precursors for a wide array of novel molecules. Among these, **2',3'-Difluoroacetophenone** (CAS No. 18355-80-1) presents both significant opportunities and specific safety challenges. This guide provides an in-depth, technically-grounded overview of its safety profile and handling protocols, designed to empower researchers to work with this compound confidently and safely.

Compound Identification and Hazard Profile

2',3'-Difluoroacetophenone, with the molecular formula C₈H₆F₂O, is a difluorinated aromatic ketone.^{[1][2]} Understanding its inherent hazards is the foundation of safe handling.

GHS Classification: A Multi-faceted Hazard

Globally Harmonized System (GHS) classifications from various suppliers consistently identify **2',3'-Difluoroacetophenone** as a hazardous substance.^[2] The primary concerns are:

- Skin Irritation (H315): Causes skin irritation upon contact.^{[2][3]}

- Serious Eye Irritation (H319): Poses a significant risk of serious eye irritation.[2][3]
- Specific Target Organ Toxicity - Single Exposure (H335): May cause respiratory irritation.[2][3]
- Combustible Liquid (H227): While not highly flammable, it is classified as a combustible liquid.[3]

The signal word associated with this compound is "Warning".[3] The corresponding GHS pictogram is the exclamation mark (GHS07), indicating its irritant and acute toxicity properties. [3]

Physical and Chemical Properties: The Basis of a Risk Assessment

A precise understanding of a compound's physical state and properties is critical for anticipating its behavior. While some sources list **2',3'-Difluoroacetophenone** as a solid, others describe it as a liquid.[1][2][3] This highlights the importance of consulting the specific supplier's documentation upon receipt.

Property	Value/Information	Source(s)
CAS Number	18355-80-1	[1][2][3]
Molecular Formula	C ₈ H ₆ F ₂ O	[1][2]
Molecular Weight	156.13 g/mol	[2][3]
Physical Form	Solid or Clear, colorless Liquid	[1][2][3]
Boiling Point	80-81 °C at 25 mmHg (for the similar 2',4'-isomer)	[4]
Refractive Index	1.4875-1.4925 @ 20°C	[1]
Storage Temp.	Room Temperature / Ambient	[3][5]

Note: Some data, such as boiling point, is based on structurally similar compounds and should be treated as an estimation.

The Core of Safety: Engineering Controls and Personal Protective Equipment (PPE)

The causality behind safety protocols is clear: prevent exposure. This is achieved through a multi-layered approach, beginning with engineering controls and supplemented by robust PPE.

Engineering Controls: The First Line of Defense

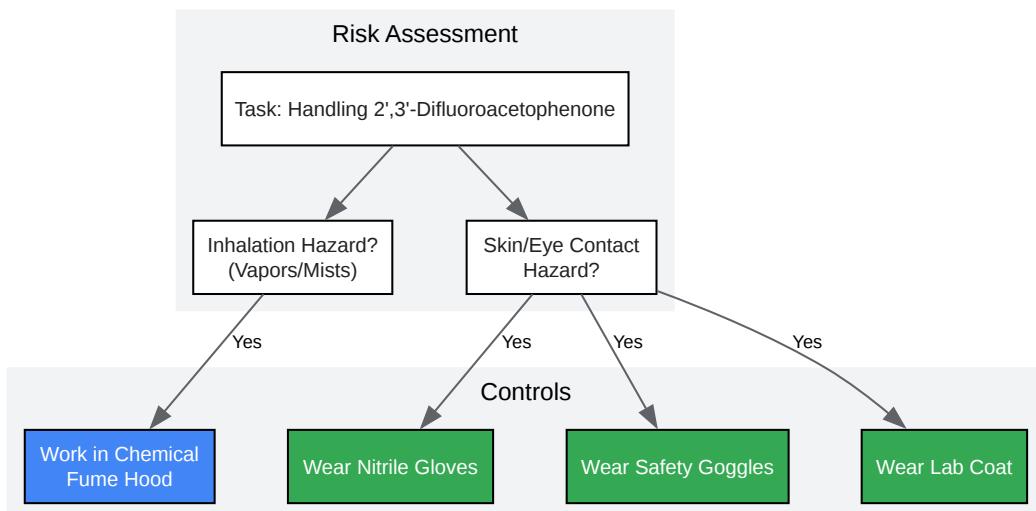
All operations involving **2',3'-Difluoroacetophenone** should be conducted within a certified chemical fume hood to ensure adequate ventilation and prevent the inhalation of vapors or mists.[\[5\]](#)[\[6\]](#) An eyewash station and safety shower must be readily accessible in the immediate work area.[\[5\]](#)[\[7\]](#)

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

Appropriate PPE is essential to prevent skin and eye contact.[\[6\]](#)

- Eye Protection: Wear chemical safety goggles with side shields, tested and approved under standards such as EN166 (EU).[\[5\]](#)
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before each use and removed using the proper technique to avoid skin contact.[\[8\]](#)
- Skin and Body Protection: A lab coat is mandatory. For tasks with a higher risk of splashing, additional protective clothing may be necessary.[\[5\]](#)

Diagram 1: PPE Selection Workflow

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Caption: Risk assessment drives the selection of appropriate controls.

Standard Operating Procedures: From Benchtop to Disposal

A self-validating safety system relies on well-defined and consistently executed protocols.

Handling and Storage

Safe Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the fume hood is operational.

- Manipulation: Avoid direct contact with skin and eyes.[6] Prevent the generation and inhalation of vapors or mists.[6] Use non-sparking tools if the material is handled near flammable solvents.[6]
- Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[5][6] Do not eat, drink, or smoke in the laboratory.[9]

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[5][6]
- The designated storage class for similar combustible liquids is Class 10.[9][10]

Accidental Release Measures

In the event of a spill, the priority is to protect personnel and prevent environmental release.

- Evacuate: Ensure non-essential personnel are clear of the area.
- Ventilate: Maintain adequate ventilation.
- Contain: For small spills, absorb the material with an inert substance like vermiculite, sand, or earth.[6]
- Collect: Sweep or scoop the absorbed material into a suitable, closed container for disposal.
[5]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident according to your institution's protocols.

Emergency Procedures: A Rapid and Informed Response

A clear, pre-defined emergency plan is crucial.

First-Aid Measures

- Inhalation: If inhaled, immediately remove the person to fresh air and keep them comfortable for breathing.[5][6] If the individual feels unwell, seek medical attention.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[6] Remove contaminated clothing. If skin irritation persists, seek medical attention.[5][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[6] Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting.[9] If the person is conscious, rinse their mouth with water.[9] Seek immediate medical attention.[6][9]

In all cases of exposure, show the Safety Data Sheet to the attending medical professional.[9]

Fire-Fighting Measures

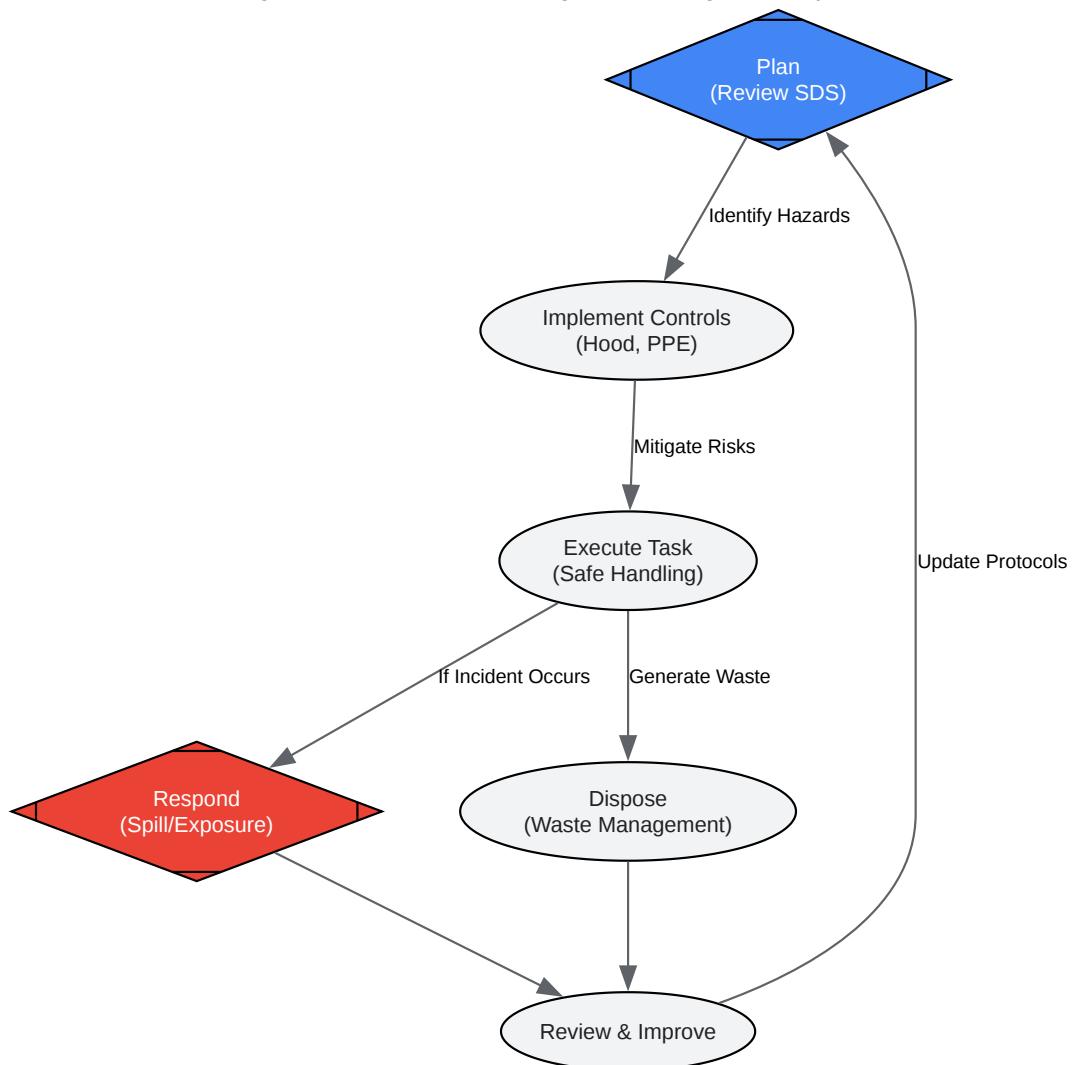
As a combustible liquid, **2',3'-Difluoroacetophenone** requires specific fire-fighting considerations.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Special Hazards: Hazardous decomposition products can include carbon oxides and hydrogen fluoride.[5]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[5]

Disposal Considerations

Dispose of contents and containers in accordance with all local, state, and federal regulations. This should be done via an approved waste disposal plant.[6] Do not allow the product to enter drains.[8]

Diagram 2: Chemical Handling Risk Management Cycle

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Caption: A continuous cycle of planning, control, and review.

By integrating these safety protocols and maintaining a deep understanding of the chemical's properties, researchers can effectively and safely utilize **2',3'-Difluoroacetophenone** in their pursuit of scientific advancement.

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